

Application Notes and Protocols for Assessing Candidalysin-Induced Cytotoxicity

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Compound of Interest

Compound Name: *candidotoxin*

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Introduction

Candidalysin, a 31-amino acid peptide toxin secreted by the opportunistic fungal pathogen *Candida albicans*, is a critical mediator of host cell damage and immune activation during mucosal and systemic infections.^{[1][2][3]} As a key virulence factor, candidalysin disrupts epithelial and immune cell membranes, leading to cell lysis and the induction of pro-inflammatory signaling pathways.^{[4][5][6][7]} The ability to accurately quantify the cytotoxic activity of candidalysin is essential for understanding its pathogenic mechanisms and for the development of novel anti-fungal therapies.

These application notes provide detailed protocols for commonly employed cytotoxicity assays to measure the activity of candidalysin, including the Lactate Dehydrogenase (LDH) assay, MTS assay, and Live/Dead staining. Furthermore, we present a summary of quantitative data from published studies and visualize the key signaling pathways initiated by candidalysin.

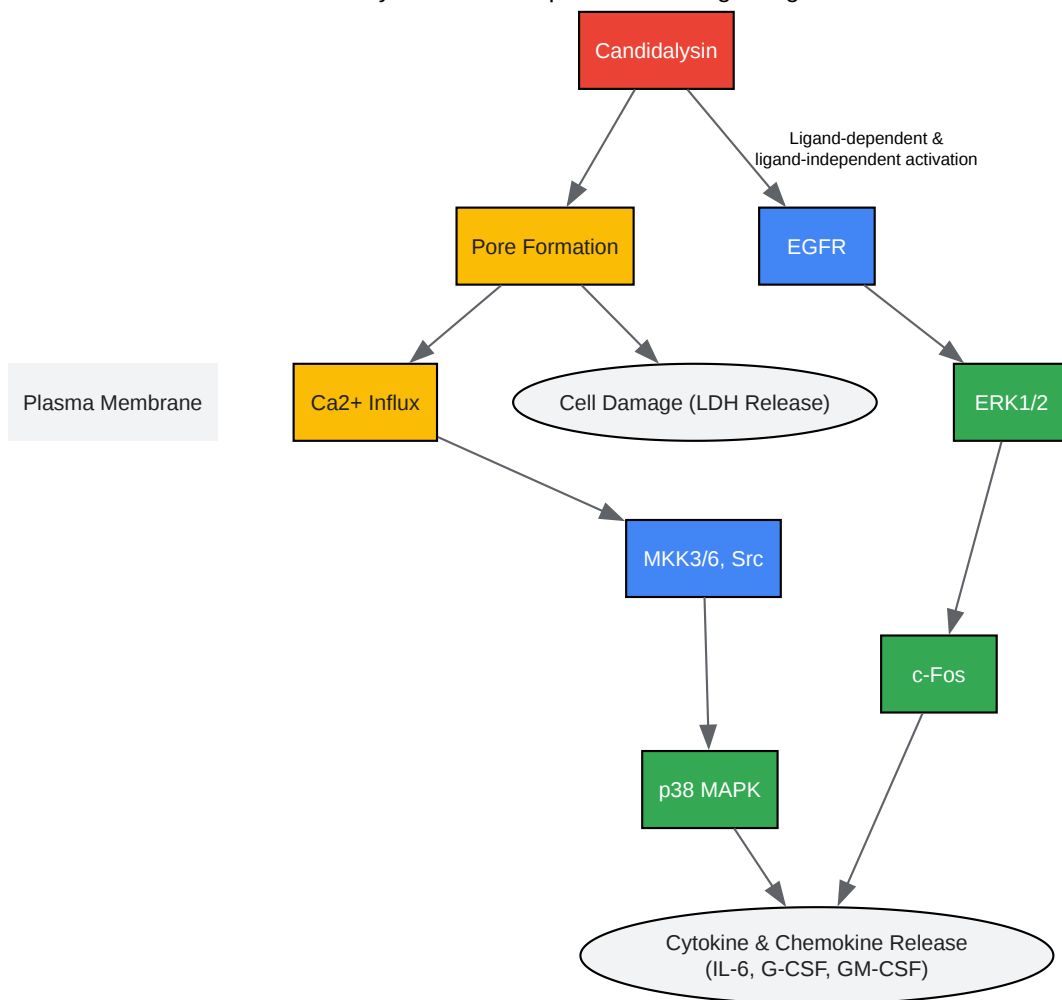
Key Signaling Pathways in Candidalysin-Induced Cytotoxicity

Candidalysin-mediated cytotoxicity is not merely a result of membrane disruption but also involves the activation of specific host cell signaling cascades. Understanding these pathways is crucial for a comprehensive assessment of candidalysin's effects.

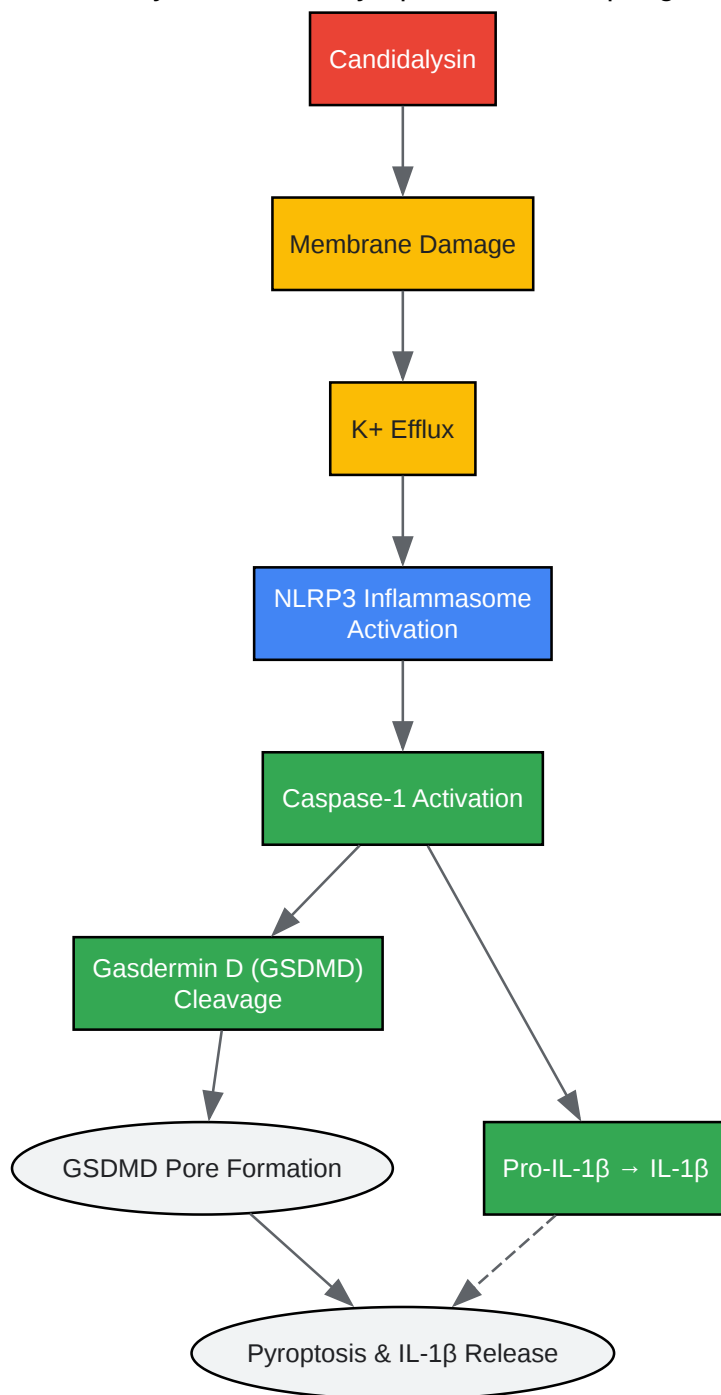
Candidalysin activates epithelial cells through the epidermal growth factor receptor (EGFR) and downstream mitogen-activated protein kinase (MAPK) pathways, including the p38 and ERK1/2 pathways.[1][5][8][9] This activation leads to the induction of transcription factors like c-Fos, culminating in the production of pro-inflammatory cytokines and chemokines.[4][8][9] In phagocytic cells, candidalysin can trigger the NLRP3 inflammasome, leading to pyroptosis, a form of programmed cell death.[10][11][12][13]

Below are diagrams illustrating these key signaling pathways.

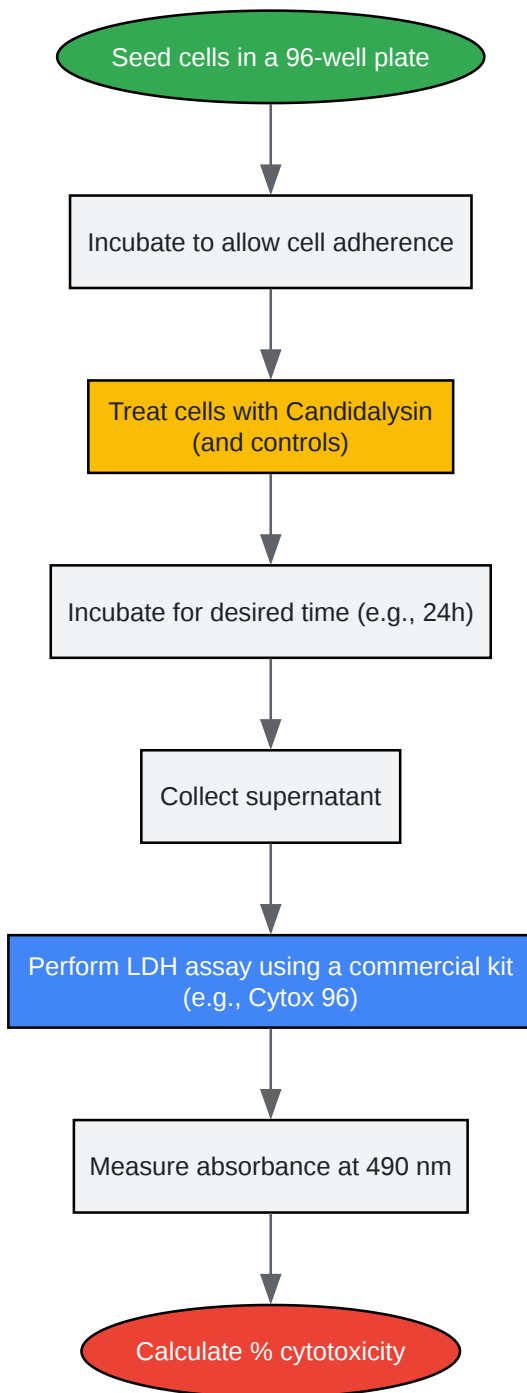
Candidalysin-Induced Epithelial Cell Signaling



Candidalysin-Induced Pyroptosis in Macrophages



LDH Cytotoxicity Assay Workflow

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